

# What is the chemical structure of Maritimetin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Maritimetin*

Cat. No.: *B191794*

[Get Quote](#)

## An In-depth Technical Guide to Maritimetin

For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This guide provides a detailed overview of **Maritimetin**, a naturally occurring aurone, with a focus on its chemical structure, and lays the groundwork for further exploration into its biological activities.

## Chemical Structure of Maritimetin

**Maritimetin** is a hydroxyaurone, a type of flavonoid, characterized by its unique benzofuranone core. Its chemical identity is rigorously defined by several key identifiers, ensuring precise communication and replicability in research.

**Maritimetin** is structurally defined as an aurone substituted with hydroxy groups at positions 6, 7, 3', and 4'.<sup>[1][2]</sup> This specific arrangement of hydroxyl groups is critical to its chemical properties and, consequently, its biological activity. The systematic name for **Maritimetin** is (2Z)-2-[(3,4-dihydroxyphenyl)methylidene]-6,7-dihydroxy-1-benzofuran-3-one.<sup>[1]</sup>

A related compound, often found in conjunction with **Maritimetin**, is Maritimein, which is the 6-O-glucoside of **Maritimetin**.<sup>[3][4]</sup> This means a glucose molecule is attached at the 6th position of the **Maritimetin** structure. The IUPAC name for Maritimein is (2Z)-2-[(3,4-dihydroxyphenyl)methylidene]-7-hydroxy-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1-benzofuran-3-one.<sup>[3]</sup>

For computational and database purposes, the following identifiers are crucial:

Identifier	Maritimetin	Maritimein (Maritimetin-6-O-glucoside)
IUPAC Name	(2Z)-2-[(3,4-dihydroxyphenyl)methylidene]-6,7-dihydroxy-1-benzofuran-3-one[1]	(2Z)-2-[(3,4-dihydroxyphenyl)methylidene]-7-hydroxy-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1-benzofuran-3-one[3]
SMILES	<chem>C1=CC(=C(C=C1/C=C\2/C(=O)C3=C(O2)C(=C(C=C3)O)O)O)O</chem> [1]	<chem>C1=CC(=C(C=C1/C=C\2/C(=O)C3=C(O2)C(=C(C=C3)O)[C@H]4--INVALID-LINK--CO)O)O"&gt;C@@(HO)O)O)O</chem> [3]
InChI Key	PNIFOHGQPKXLJE-SDQBBNPISA-N[1]	SYRURBPRFQUYQS-RHEJLWEFSA-N[3]
Molecular Formula	C15H10O6[1][2]	C21H20O11[3]
CAS Number	576-02-3[1][2]	490-54-0[3]

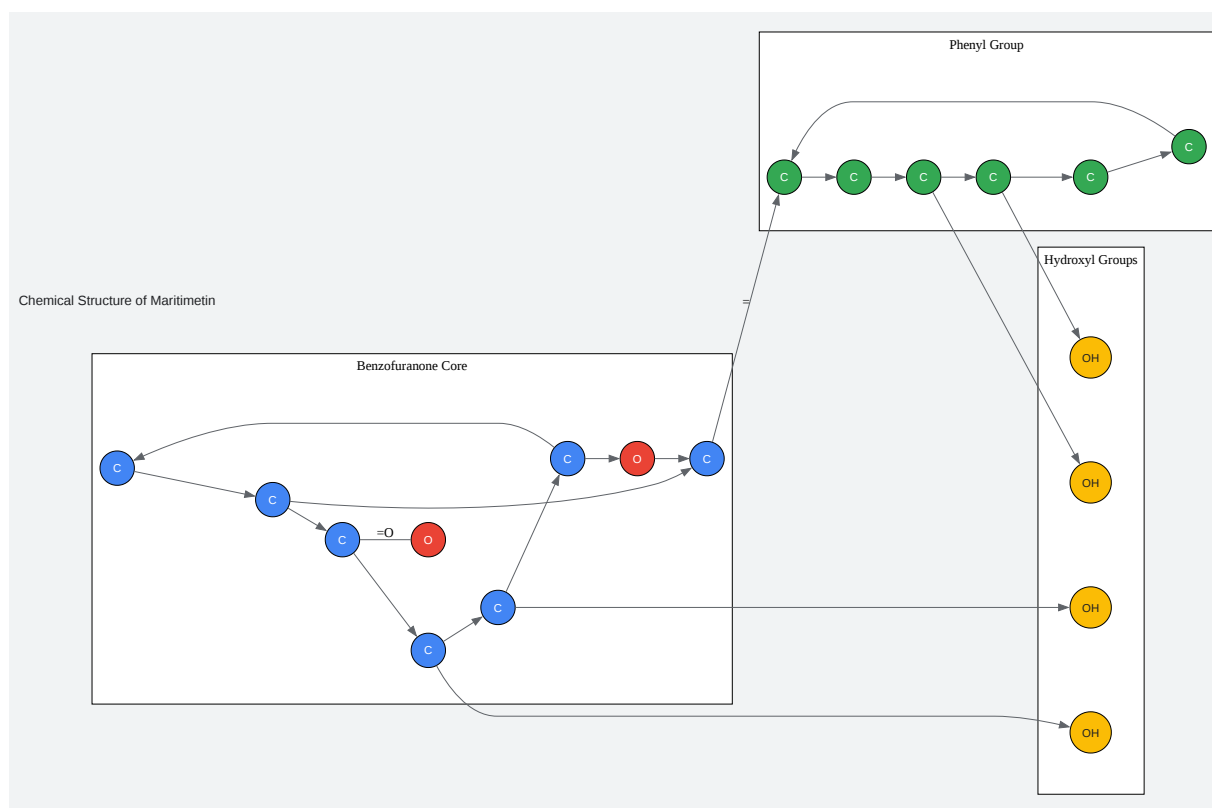
## Physicochemical Properties

A summary of the key physicochemical properties of **Maritimetin** is provided below. These properties are essential for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Weight	286.24 g/mol	[1]
Melting Point	292 °C	[1]
Solubility	0.398 mg/L @ 25 °C (experimental)	[1]

## Visualization of the Chemical Structure

To provide a clear visual representation of the molecular architecture of **Maritimetin**, the following diagram has been generated using the Graphviz DOT language.



[Click to download full resolution via product page](#)

Caption: A 2D representation of the chemical structure of **Maritimetin**.

Further sections on signaling pathways, experimental protocols, and quantitative data on biological activities will be populated as more research becomes publicly available.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Maritimetin | C<sub>15</sub>H<sub>10</sub>O<sub>6</sub> | CID 5281292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. Maritimein | C<sub>21</sub>H<sub>20</sub>O<sub>11</sub> | CID 6450184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Maritimein - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [What is the chemical structure of Maritimetin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191794#what-is-the-chemical-structure-of-maritimetin]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)